

Safe Handling and Disposal of Enalaprilat: A Procedural Guide

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Compound of Interest

Compound Name: Enalaprilat

Cat. No.: B1671235

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Enalaprilat**. Following these procedures is critical to minimize exposure risk and ensure a safe laboratory environment. **Enalaprilat** is considered a hazardous substance; it can be harmful if swallowed and may cause eye irritation.^[1] Furthermore, exposure during pregnancy may lead to developmental defects.^[1]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent personal contact with **Enalaprilat**.^[1] Control of personal contact is a key safety measure.^[1] The following equipment should be used:

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side shields.^[2] If there is a potential for direct contact with dust, mists, or aerosols, a faceshield or other full-face protection should be worn.^[3] Standard safety glasses should conform to EU EN166 or US OSHA 29 CFR 1910.133 regulations.^{[2][4]}
- **Skin Protection:**
 - **Gloves:** Chemical-impermeable gloves are required.^[2] When prolonged or frequently repeated contact is possible, a glove with a protection class of 5 or higher (breakthrough time >240 minutes) is recommended.^{[1][5]} For brief contact, a glove with a protection class of 3 or higher (breakthrough time >60 minutes) is suitable.^[1] Always wear gloves on

clean hands and wash hands thoroughly after removal.[1] Consider double-gloving for enhanced protection.[3][6]

- Clothing: A lab coat or work uniform is required.[3] For tasks with a higher risk of exposure, additional garments such as aprons, sleevelets, or disposable suits should be used to prevent skin contact.[3]
- Respiratory Protection: If engineering controls like ventilation are insufficient, if exposure limits are exceeded, or if dust is generated, a full-face respirator should be used.[2][3] All respiratory protection should be NIOSH/MSHA approved and used in accordance with OSHA regulations (29 CFR 1910.134).[3] A positive pressure air-supplied respirator is recommended for situations with potential for uncontrolled release or unknown exposure levels.[3]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow minimizes the risk of exposure and contamination.

Step 1: Preparation

- Ensure adequate ventilation, such as a chemical fume hood or other containment device, is operational.[3][7]
- Verify that an eyewash station and safety shower are accessible.[7][8]
- Prepare all necessary materials and label all containers clearly.[1]
- Demarcate the handling area and restrict access.

Step 2: Handling **Enalaprilat**

- Avoid all personal contact, including inhalation and contact with skin and eyes.[1][5]
- Minimize the generation of dust.[1][4] Use procedures like wet weighing if appropriate.
- Do not eat, drink, or smoke in the handling area.[7][9]

Step 3: Post-Handling and Cleanup

- Decontaminate all surfaces and equipment after use.
- Clean up all spills immediately using dry clean-up procedures.[\[1\]](#)
- Collect all wash water from cleaning equipment for proper treatment before disposal; do not allow it to enter drains.[\[1\]](#)
- Wash hands thoroughly after handling the material.[\[7\]](#)

Quantitative Exposure Limits

The following table summarizes established occupational exposure limits (OELs) for Enalapril and its formulations. These values should be used to guide workplace exposure assessments.

Parameter	Value	Basis
Time-Weighted Average (TWA)	50 µg/m ³ (OEB 3)	Internal Corporate Guideline
Ceiling Limit (CEL) TWA for Enalapril	0.1 mg/m ³	Based on No-Observable-Effect Level (NOEL)

Emergency Procedures

Accidental Release Measures:

- Minor Spills: Remove all ignition sources.[\[2\]](#) Clean up spills immediately, avoiding dust generation.[\[1\]](#)[\[4\]](#) Use personal protective equipment during cleanup.[\[1\]](#)[\[2\]](#) Place spilled material in a suitable, labeled container for waste disposal.[\[1\]](#)
- Major Spills: Evacuate and alert personnel in the area.[\[1\]](#)[\[2\]](#) Notify emergency responders, providing the location and nature of the hazard.[\[1\]](#)

First-Aid Measures:

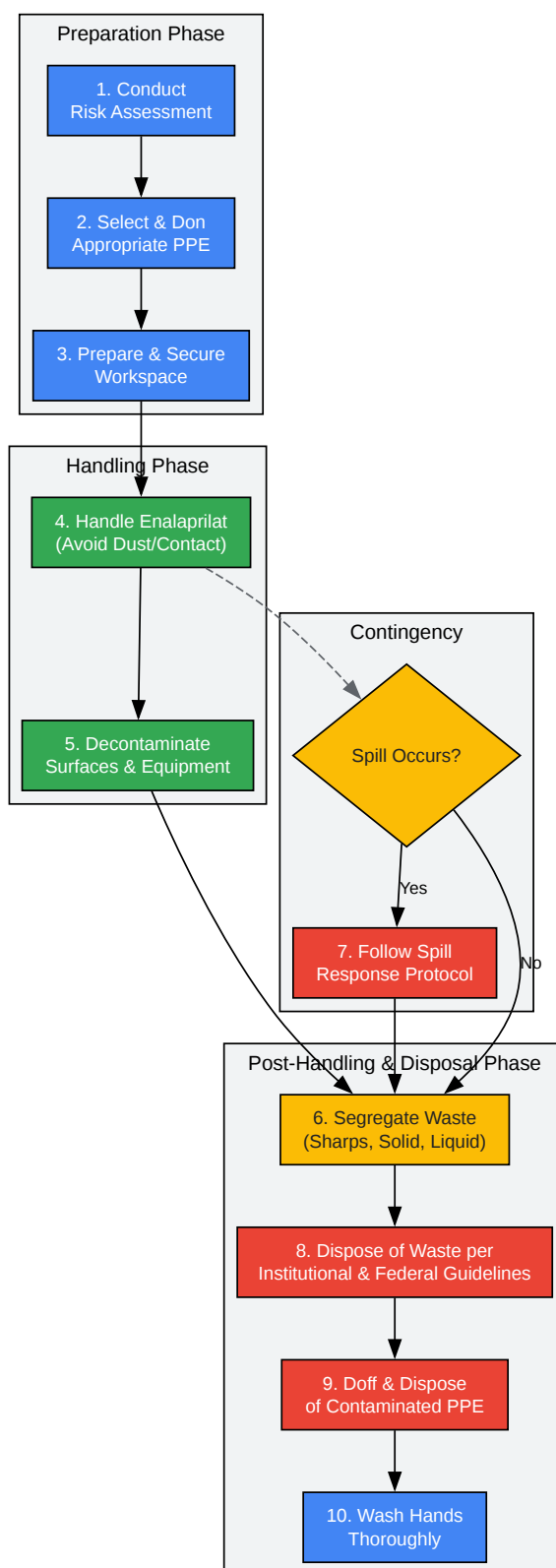
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[\[4\]](#)

- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[4] Get medical attention if irritation develops or persists.[7]
- Inhalation: Move the person to fresh air. If symptoms occur, seek immediate medical attention.[4]
- Ingestion: Clean the mouth with water and drink plenty of water afterward.[4] Do not induce vomiting.[7] Call a physician.[7]

Disposal Plan

All waste containing **Enalaprilat** must be treated as hazardous waste and handled according to all applicable local, state, and federal regulations.[1]

- Containment: Place waste material in suitable, clearly labeled, and closed containers for disposal.[1][2]
- Disposal Route: Do not dispose of via drains or general trash.[1][10] Consult your institution's Waste Management Authority or the manufacturer for recycling or disposal options.[1]
- Container Disposal: Empty containers may retain residual dust.[1] They should be punctured to prevent re-use and disposed of at an authorized landfill.[1] Do not cut, drill, grind, or weld on or near such containers.[1]



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Caption: Workflow for the safe handling and disposal of **Enalaprilat**.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. echemi.com [echemi.com]
- 3. organon.com [organon.com]
- 4. fishersci.com [fishersci.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. organon.com [organon.com]
- 7. lgcstandards.com [lgcstandards.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. pharmacopoeia.com [pharmacopoeia.com]
- 10. Enalapril | C₂₀H₂₈N₂O₅ | CID 5388962 - PubChem [pubchem.ncbi.nlm.nih.gov]
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